

eltrombopag systematic review meta-analysis clinical trials

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Compound Focus: **Eltrombopag**

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Efficacy & Safety Comparison of TPO-RAs in ITP

Drug Name	Odds Ratio for Platelet Response vs. Placebo (95% CI)	Ranking for Efficacy (SUCRA Value)	Safety Profile Notes
Avatrombopag	33.09 (8.76, 125.02) [1]	1st (Highest) [1]	Favorable balance of benefits and acceptability [1]
Lusutrombopag	17.34 (5.15, 58.36) [1]	2nd [1]	Lowest risk of bleeding [1]
Romiplostim	9.96 (2.29, 43.29) [1]	4th [1]	Higher risk of serious adverse events (SAEs) in pediatric analysis [2]
Eltrombopag	5.34 (2.50, 11.39) [2]	3rd in adults [1]; 2nd (tied) in pediatrics [2]	Favorable safety profile in pediatrics; common side effects include nausea, headache, elevated liver enzymes [3] [2]
rhTPO	5.32 (2.03, 13.96) [2]	3rd (tied) in pediatrics [2]	Most favorable safety profile in pediatric analysis [2]

> **Note:** Odds Ratios (OR) greater than 1 indicate a higher likelihood of platelet response compared to placebo. A higher Surface Under the Cumulative Ranking Curve (SUCRA) value indicates better performance [1]. Confidence Intervals (CI) that cross 1 (e.g., 0.52, 7.05) are not statistically significant.

Key Clinical Trial Protocols & Data

The data in the summary table is supported by several pivotal clinical trials, which provide detailed methodologies and results for **eltrombopag**.

Adult ITP Trials

- **RAISE Trial (NCT00370331):** This phase 3, double-blind trial compared **eltrombopag** to placebo over 6 months in adults with chronic ITP. The primary outcome was the achievement of a platelet count between 50 and 400 x 10⁹/L. The results showed that patients on **eltrombopag** had a significantly higher mean number of weeks with a platelet response (11.3 weeks) compared to the placebo group (2.4 weeks) [3].
- **Phase 2 Trial (NCT00102739):** This study demonstrated the dose-dependent efficacy of **eltrombopag**. Patients receiving a 50 mg daily dose achieved platelet response rates of 59% and 70% in its two parts, vastly outperforming placebo (16% and 11%) [3].

Pediatric ITP Trials

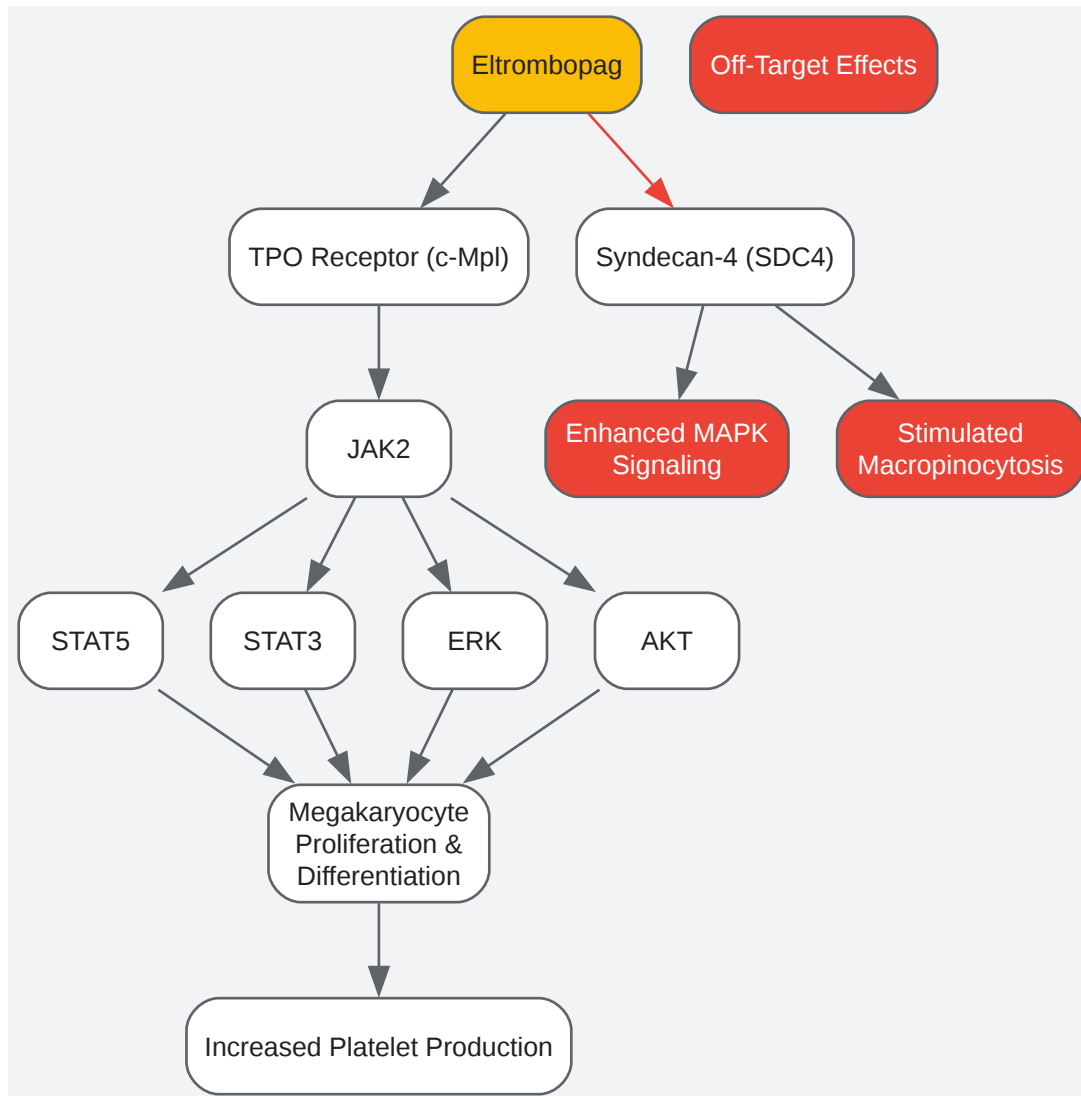
- **PETIT (NCT00908037) & PETIT2 (NCT01520909) Trials:** These phase 2 and phase 3 trials evaluated **eltrombopag** in children with chronic ITP. The trials reported platelet response rates of 62% and 41% for the **eltrombopag** groups, compared to 32% and 3% for placebo, leading to its approval for pediatric patients aged 1 year and older [3].

Head-to-Head Trial

- **A Phase 3 Trial (Avatrombopag vs. Eltrombopag):** A recent (2023) double-blind, active-controlled trial directly compared the efficacy and safety of **avatrombopag** versus **eltrombopag** in adult ITP patients. While the full results are not published, the existence of this trial indicates a move towards direct comparative effectiveness research within the TPO-RA class [4].

Mechanism of Action & Signaling Pathways

Eltrombopag is an oral, small-molecule agonist of the thrombopoietin (TPO) receptor. Its mechanism differs from the endogenous ligand and other agents, which explains its unique clinical and safety profile [5].



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The diagram above illustrates the primary and secondary mechanisms of action for **eltrombopag**:

- **Primary TPO Receptor Pathway:** **Eltrombopag** binds to the transmembrane domain of the TPO receptor, activating JAK2/STAT5 and other signaling pathways (STAT3, ERK, AKT), leading to megakaryocyte proliferation and platelet production [5].
- **Off-Target Effects:** Research has identified that **eltrombopag** can also directly bind to **Syndecan-4 (SDC4)**, a protein involved in cancer signaling. This interaction enhances MAPK signaling and

stimulates macropinocytosis in cancer cells, a finding that suggests caution when considering its use in patients with cancer [6].

Regulatory Status & Developments

- **Initial Approval:** **Eltrombopag** (Promacta) was first approved by the FDA in November 2008 for the treatment of thrombocytopenia in patients with chronic ITP [7].
- **Expanded Indications:** Its approvals have been expanded to include thrombocytopenia in chronic hepatitis C patients (2014) and severe aplastic anemia (first as second-line in 2014, then as first-line in combination with immunosuppressive therapy in 2018) [3] [8].
- **Generic Availability:** As of 2025, AB-rated generic formulations of **eltrombopag** are commercially available, potentially improving treatment accessibility [3].

Key Takeaways for Researchers

- **Established Efficacy:** **Eltrombopag** is a well-established, effective oral TPO-RA for raising platelet counts in both adult and pediatric ITP, with a generally manageable safety profile.
- **Position in the TPO-RA Class:** While newer agents like avatrombopag may show a superior efficacy profile in indirect comparisons, **eltrombopag** remains a cornerstone treatment, especially valued for its oral administration and extensive real-world experience.
- **Research Considerations:** Its off-target binding to SDC4 and potential to enhance oncogenic pathways in preclinical models is a critical area for ongoing research, particularly in the context of chemotherapy-induced thrombocytopenia [6].

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References

1. Comparative Efficacy and Safety of Thrombopoietin ... [pmc.ncbi.nlm.nih.gov]
2. Comparative efficacy and safety of rhTPO, romiplostim, and ... [frontiersin.org]
3. Generic Eltrombopag Is Now Available for Severe Aplastic ... [onclive.com]

4. A phase 3, randomized, double-blind, active-controlled trial ... [pubmed.ncbi.nlm.nih.gov]
5. Thrombopoietin receptor agonists: ten years later [haematologica.org]
6. Eltrombopag binds SDC4 directly and enhances MAPK ... [pmc.ncbi.nlm.nih.gov]
7. Promacta (eltrombopag) FDA Approval History [drugs.com]
8. Search Orphan Drug Designations and Approvals - FDA [accessdata.fda.gov]

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